

Technical Guide: Tubulin Inhibitor 12 (CAS 92575-00-3)

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Compound of Interest

Compound Name: *Tubulin inhibitor 12*

Cat. No.: *B5129131*

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Introduction

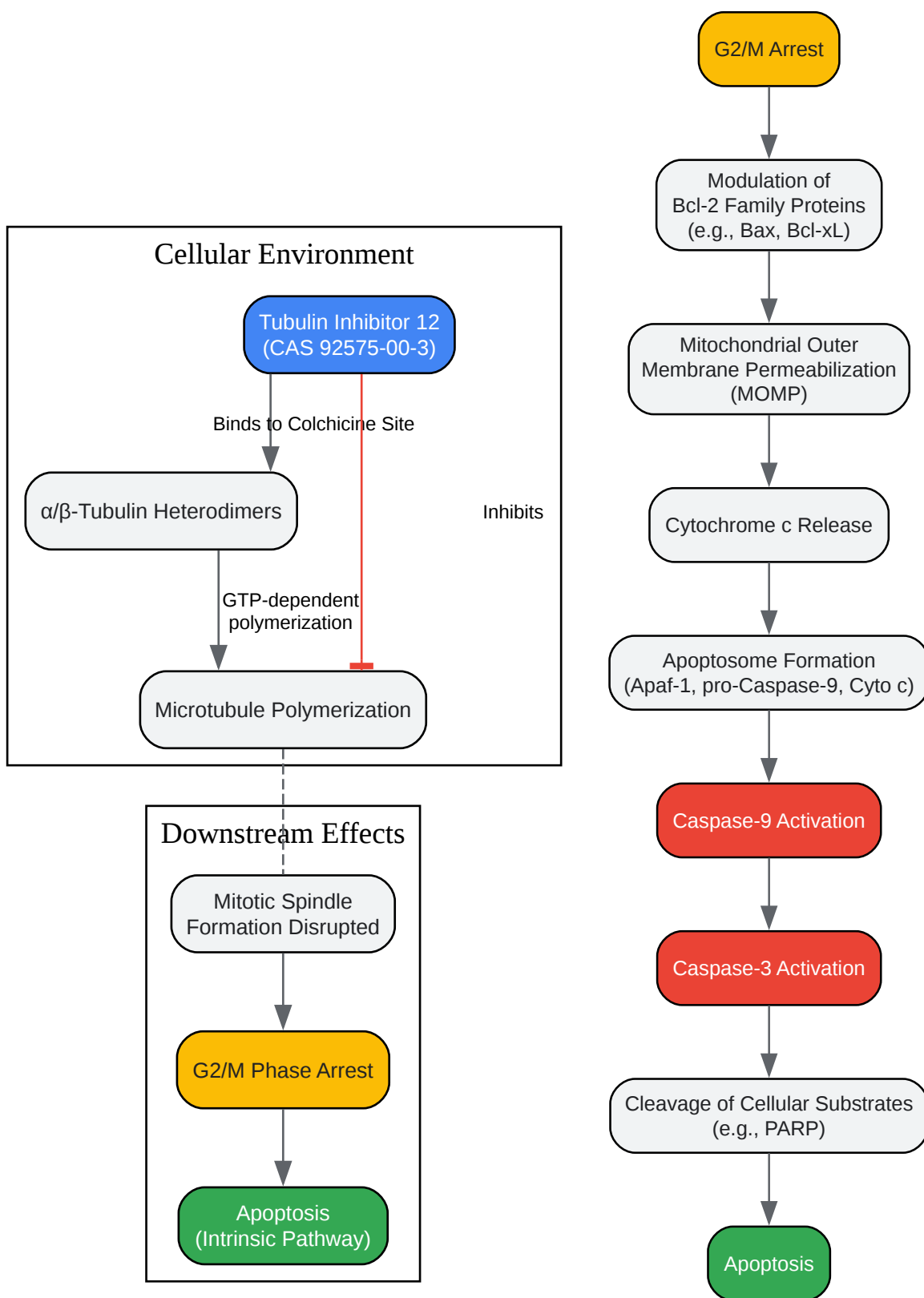
This technical guide provides a comprehensive overview of **Tubulin Inhibitor 12**, identified by CAS number 92575-00-3. This small molecule, with the chemical name N-benzyl-N-methyl-2-phenylquinoline-4-carboxamide, has been identified as a novel inhibitor of tubulin polymerization.[1][2] Microtubules, dynamic polymers of α - and β -tubulin, are critical components of the cytoskeleton involved in essential cellular processes, including cell division, motility, and intracellular transport.[3][4] Their dynamic nature makes them a key target for anticancer drug development.[3][5] **Tubulin Inhibitor 12** disrupts microtubule function, leading to cell cycle arrest and apoptosis, marking it as a compound of interest for oncological research.[1][6] This document details its mechanism of action, biochemical and cellular activity, and provides standardized protocols for its experimental evaluation.

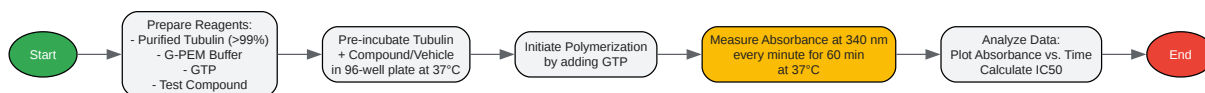
Core Compound Information

Property	Value	Reference
Compound Name	Tubulin Inhibitor 12; Hit 9	[1]
CAS Number	92575-00-3	[1][7]
Chemical Name	N-benzyl-N-methyl-2-phenylquinoline-4-carboxamide	[2]
Molecular Formula	C24H20N2O	[1]
Molecular Weight	352.43 g/mol	[1]
Boiling Point	586.9±50.0 °C (Predicted)	[2]

Mechanism of Action

Tubulin Inhibitor 12 functions as a microtubule-destabilizing agent by directly interacting with tubulin heterodimers.[8] Its primary mechanism involves binding to the colchicine-binding site on β -tubulin.[9] This interaction inhibits the polymerization of tubulin into microtubules.[8] The disruption of microtubule dynamics interferes with the formation of the mitotic spindle, a critical structure for chromosome segregation during cell division.[4] Consequently, cells treated with **Tubulin Inhibitor 12** are unable to complete mitosis, leading to an arrest in the G2/M phase of the cell cycle and subsequent induction of apoptosis (programmed cell death).[6][9]





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